

DL-Isocitric acid trisodium salt stability at different storage temperatures.

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Compound of Interest

Compound Name: *DL-Isocitric acid trisodium salt*

Cat. No.: *B032071*

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Technical Support Center: DL-Isocitric Acid Trisodium Salt

Welcome to the technical support center for **DL-Isocitric acid trisodium salt**. This guide is designed to assist researchers, scientists, and drug development professionals with frequently asked questions and troubleshooting advice regarding the stability and handling of this product.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **DL-Isocitric acid trisodium salt**?

A1: For optimal stability, solid **DL-Isocitric acid trisodium salt** should be stored in a tightly sealed container in a dry and well-ventilated place.^{[1][2]} Different storage temperatures are recommended based on the desired storage duration. For long-term storage, -20°C is recommended, which can ensure stability for at least four years.^[3] For shorter periods, storage at 4°C or room temperature is also acceptable, provided the material is kept away from moisture and direct sunlight.^{[1][4]} The compound is known to be hygroscopic, so protection from moisture is critical.^[5]

Q2: How should I store solutions of **DL-Isocitric acid trisodium salt**?

A2: The stability of **DL-Isocitric acid trisodium salt** in solution is dependent on the storage temperature. For aqueous solutions, it is recommended to store them at -20°C for short-term storage (up to one month) and at -80°C for long-term storage (up to six months).^[4] It is

advisable to prepare fresh solutions for critical experiments or to perform in-house stability tests for specific buffer conditions and concentrations.

Q3: Is **DL-Isocitric acid trisodium salt** stable at room temperature?

A3: As a solid, **DL-Isocitric acid trisodium salt** is generally stable at room temperature for shorter durations when stored in a tightly sealed container protected from moisture and light.^[1]^[4] However, for long-term storage, colder temperatures are recommended to minimize potential degradation.^[3] Solutions of the salt are less stable at room temperature and should be stored frozen.^[4]

Q4: What are the known incompatibilities of **DL-Isocitric acid trisodium salt**?

A4: **DL-Isocitric acid trisodium salt** should not be stored with strong oxidizing agents, strong acids, or strong alkalis. Contact with these substances could lead to chemical reactions and degradation of the compound.

Q5: What are the signs of degradation of **DL-Isocitric acid trisodium salt**?

A5: Physical signs of degradation in the solid form can include a change in color from white or light yellow to a more pronounced yellow or brown, as well as changes in texture or clumping due to moisture absorption.^[6] For solutions, precipitation, color change, or a significant shift in pH could indicate degradation. For quantitative assessment, analytical techniques such as HPLC or titration should be used to determine the purity and concentration.^[6]

Stability Data Summary

The following table summarizes the recommended storage conditions for **DL-Isocitric acid trisodium salt** in both solid and solution forms based on available data.

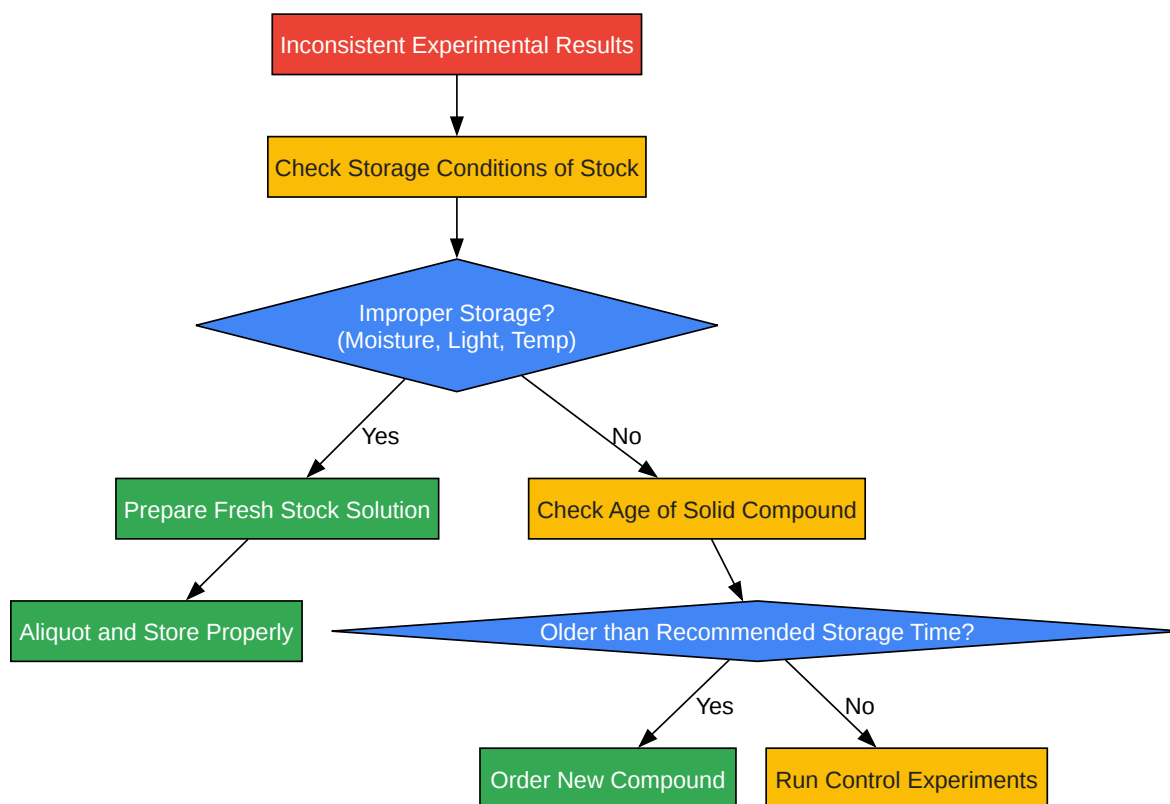
Form	Storage Temperature	Duration	Recommendations & Notes
Solid	Room Temperature	Short-term	Store in a dry, dark, and well-ventilated place in a tightly sealed container. [1] [2] [4]
Solid	4°C	Mid-term	Store sealed and away from moisture. [4]
Solid	-20°C	Long-term (≥ 4 years)	Recommended for maintaining long-term stability. [3]
Solution	-20°C	Up to 1 month	Store in sealed vials. [4]
Solution	-80°C	Up to 6 months	Recommended for long-term storage of solutions. [4]

Troubleshooting Guide

Issue 1: Inconsistent experimental results.

If you are experiencing variability in your experimental outcomes, consider the stability of your **DL-Isocitric acid trisodium salt**.

- DOT Script:



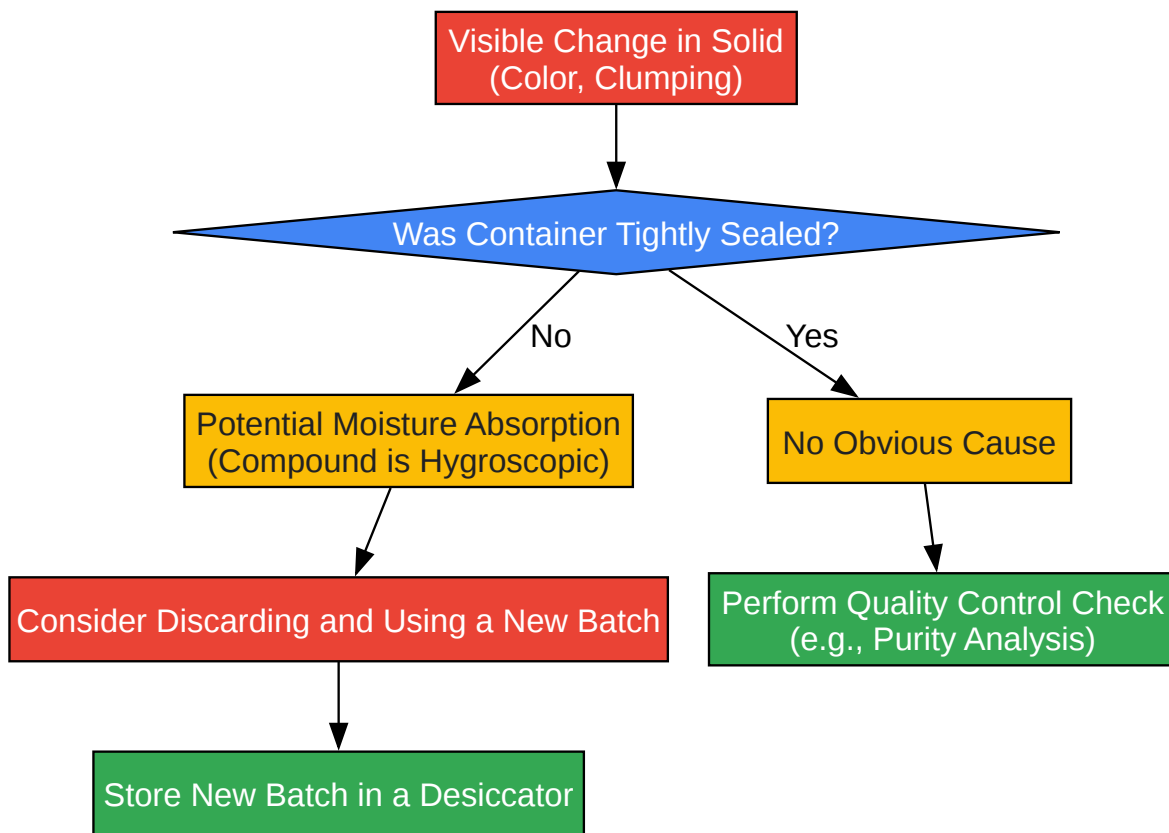
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Caption: Troubleshooting inconsistent results.

Issue 2: Visible changes in the solid compound.

If you observe changes in the physical appearance of your solid **DL-Isocitric acid trisodium salt**.

- DOT Script:



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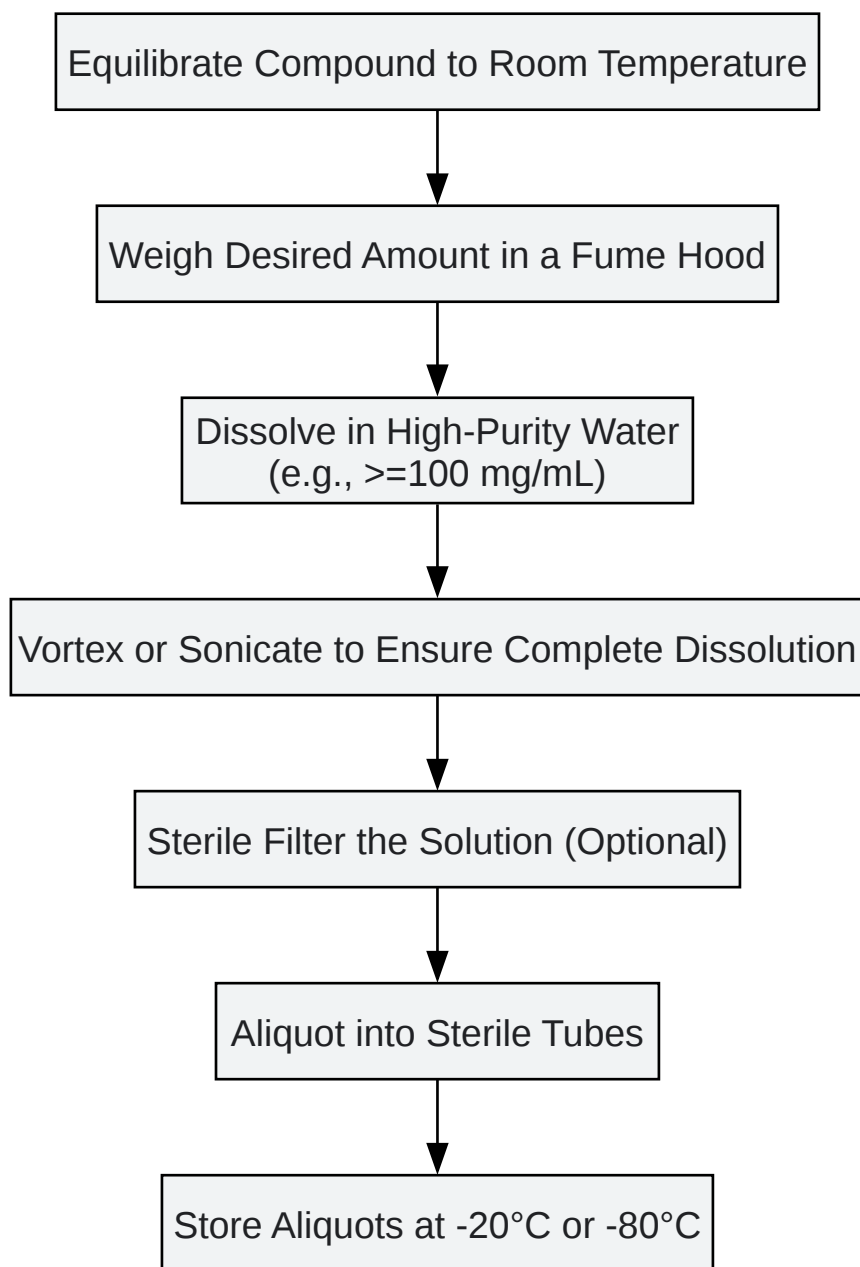
Caption: Troubleshooting physical changes in solid.

Experimental Protocols

Protocol 1: General Handling and Solution Preparation

This protocol outlines the general steps for handling solid **DL-Isocitric acid trisodium salt** and preparing an aqueous stock solution.

- DOT Script:



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Caption: Workflow for solution preparation.

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